

# 4-Hydroxy-5-nitronicotinic acid chemical structure and properties

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## An In-depth Technical Guide to 4-Hydroxy-5-nitronicotinic Acid

**Abstract:** This technical guide provides a comprehensive overview of **4-Hydroxy-5-nitronicotinic acid**, a heterocyclic building block with potential applications in medicinal chemistry and organic synthesis. The document details its chemical structure, physicochemical properties, and potential applications. Due to the limited availability of experimental data for this specific isomer, information on related compounds and general synthetic methodologies is included for context and illustrative purposes.

## Chemical Identity and Structure

**4-Hydroxy-5-nitronicotinic acid** is a substituted pyridine derivative. The core structure consists of a pyridine ring functionalized with a carboxylic acid group at position 3, a hydroxyl group at position 4, and a nitro group at position 5. This arrangement of functional groups makes it a potentially versatile intermediate for the synthesis of more complex molecules.<sup>[1]</sup>

The tautomeric form, 5-nitro-4-oxo-1H-pyridine-3-carboxylic acid, is also a valid representation of the molecule.<sup>[2][3]</sup>

## Table 1: Chemical Identifiers for 4-Hydroxy-5-nitronicotinic acid

Identifier	Value	Source
IUPAC Name	5-nitro-4-oxo-1H-pyridine-3-carboxylic acid	[2]
Common Name	4-Hydroxy-5-nitronicotinic acid	[2][3][4]
Synonyms	4-Hydroxy-5-nitropyridine-3-carboxylic acid	[2][3]
CAS Number	911461-03-5	[2][3][4][5][6][7]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> N <sub>2</sub> O <sub>5</sub>	[2][3][4][5][7]
Molecular Weight	184.11 g/mol	[2][3][4][5]
SMILES	<chem>O=C(O)C1=CN=CC(=O)C1=O</chem>	[4]
InChI	InChI=1S/C6H4N2O5/c9-5-3(6(10)11)1-7-2-4(5)8(12)13/h1-2H,(H,7,9)(H,10,11)	[2]

## Physicochemical Properties

Quantitative experimental data for **4-Hydroxy-5-nitronicotinic acid** is not widely available in published literature. Commercial suppliers recommend storage at 2-8°C under dry conditions. [4] The table below summarizes computed properties and includes experimental data for related isomers for comparative context.

### Table 2: Physicochemical Data

Property	4-Hydroxy-5-nitronicotinic acid (Target Compound)	6-Hydroxy-5-nitronicotinic acid (Isomer)	2-Hydroxy-5-nitronicotinic acid (Isomer)
CAS Number	911461-03-5	6635-31-0	6854-07-5
Melting Point	Data not available	269-271 °C[8][9]	236-240 °C[10]
Boiling Point	Data not available	463.4 °C (Predicted) [8]	375.1 °C (Predicted) [10]
Density	Data not available	1.746 g/cm <sup>3</sup> (Predicted)[8]	1.70 g/cm <sup>3</sup> (Predicted) [10]
pKa	Data not available	3.09 (Predicted)[8]	Data not available
XLogP3	0.5 (Computed)[2]	Data not available	0.0 (Predicted)[11]
Solubility	Data not available	Data not available	Insoluble in water; soluble in alcohols and ketones[10]

## Synthesis and Experimental Protocols

A specific, validated synthesis protocol for **4-Hydroxy-5-nitronicotinic acid** (CAS 911461-03-5) is not detailed in the surveyed literature. However, the synthesis of the related isomer, 6-Hydroxy-5-nitronicotinic acid, is well-documented and provides an illustrative example of a typical nitration reaction on a hydroxypyridine carboxylic acid backbone.[9][12]

### Illustrative Protocol: Synthesis of 6-Hydroxy-5-nitronicotinic acid

The following methods describe the nitration of 6-hydroxynicotinic acid.

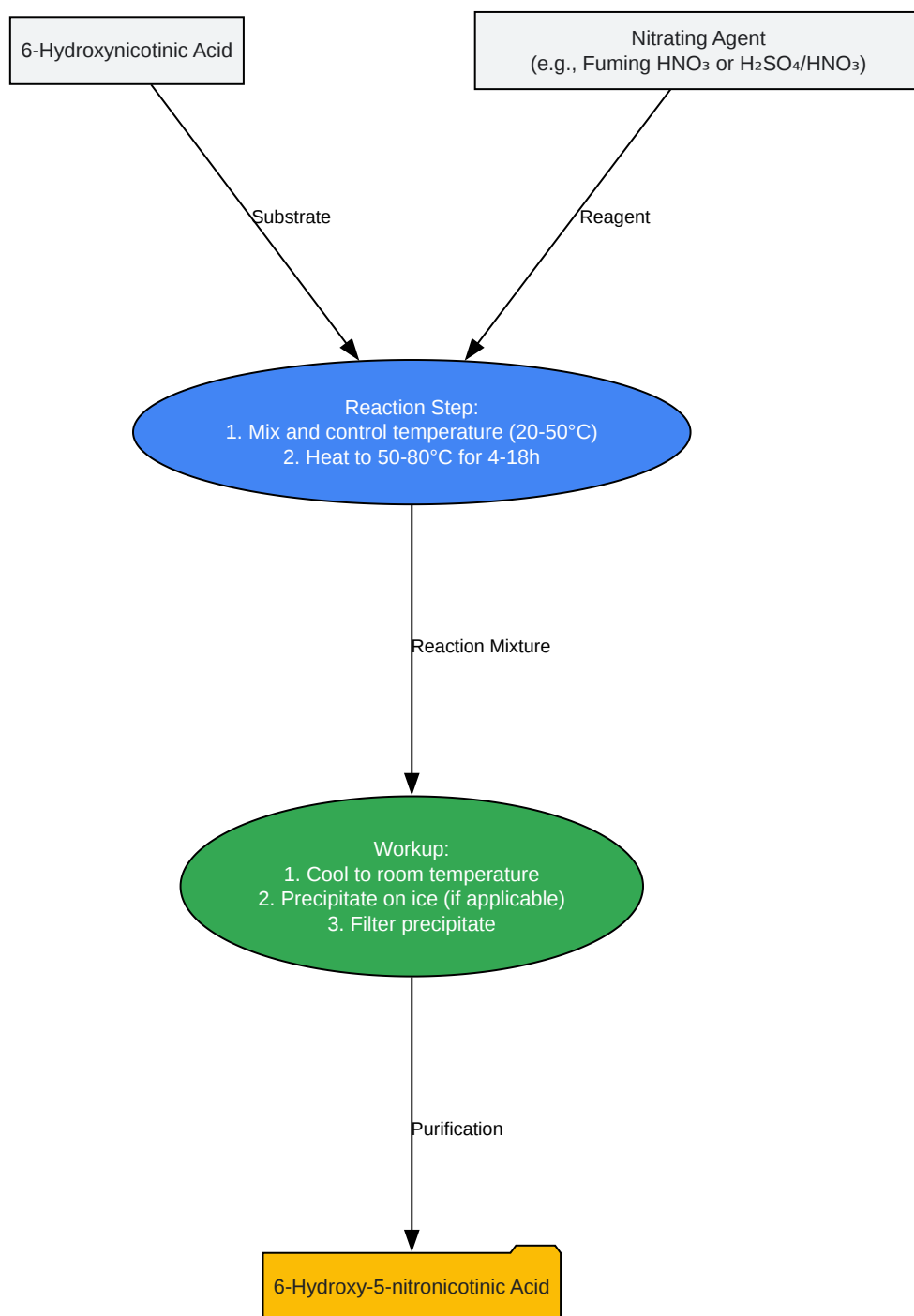
Method 1: Nitration with Fuming Nitric Acid.[9][12]

- Reactants: 6-hydroxynicotinic acid (1 part by weight), fuming nitric acid (~4 parts by volume).
- Procedure:

- Add 6-hydroxynicotinic acid (e.g., 20 g) and red fuming nitric acid (e.g., 100 mL) to a suitable reaction flask.
- Slowly heat the mixture to 50°C (bath temperature) and stir at this temperature for 8-18 hours.
- For Method 1a, the temperature is then slowly increased to 80°C.[\[12\]](#)
- Cool the mixture to room temperature overnight.
- Collect the resulting yellow precipitate by filtration.
- Wash the precipitate with water (e.g., 10 mL) and dry to yield the final product.

#### Method 2: Nitration with Sulfuric and Nitric Acid.[\[12\]](#)

- Reactants: 6-hydroxynicotinic acid (1 part by weight), concentrated sulfuric acid, and a 1:1 mixture of concentrated sulfuric and nitric acids.
- Procedure:
  - Dissolve 6-hydroxynicotinic acid (e.g., 30 g) in concentrated sulfuric acid (e.g., 50 mL).
  - Add a 1:1 mixture of concentrated nitric acid and sulfuric acid (e.g., 60 mL total) to the solution, maintaining the temperature below 20°C.
  - Stir the reaction mixture at room temperature for 1 hour.
  - Heat the mixture to 80°C for 4 hours.
  - Pour the reaction mixture onto ice.
  - Collect the precipitate that forms and dry it to obtain the product.



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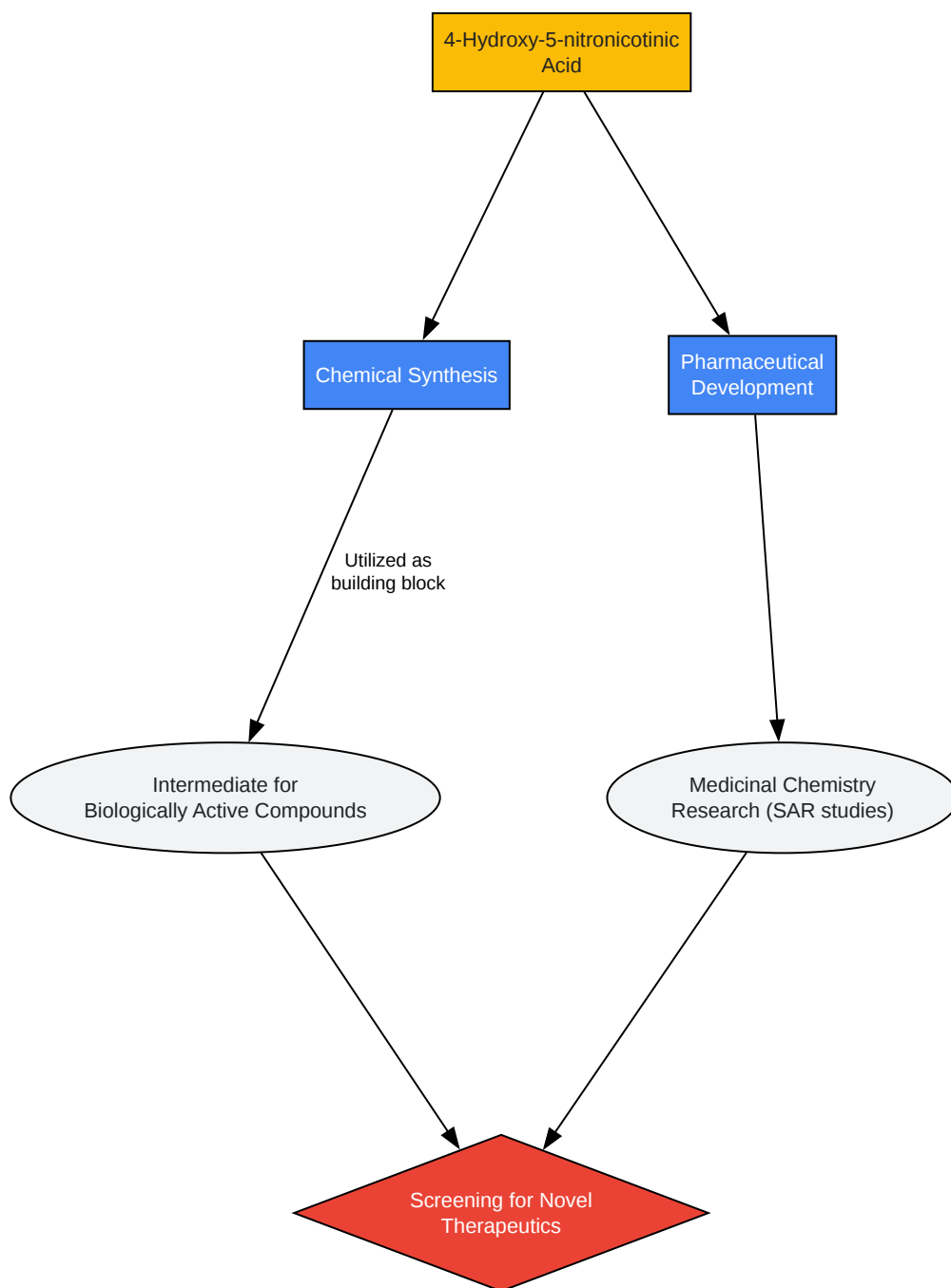
General workflow for the synthesis of 6-Hydroxy-5-nitronicotinic acid.

## Applications and Biological Context

**4-Hydroxy-5-nitronicotinic acid** and its isomers are primarily categorized as organic building blocks or intermediates for chemical synthesis.<sup>[4][8]</sup> Their utility stems from the presence of multiple reactive functional groups—the carboxylic acid, hydroxyl, and nitro groups—which can be selectively modified.

- **Pharmaceutical Development:** As a heterocyclic compound, it serves as a scaffold or intermediate in the synthesis of more complex, biologically active compounds.<sup>[1]</sup> Pyridine derivatives are integral to many pharmaceuticals, and the nitro group, while sometimes associated with toxicity, is a key pharmacophore in certain classes of antibacterial and antiparasitic drugs.<sup>[13]</sup> The nitro group can also be readily reduced to an amino group, opening pathways to a different class of derivatives.<sup>[1]</sup>
- **Medicinal Chemistry Research:** This compound can be used in studies investigating the structure-activity relationships (SAR) of nitro-containing compounds on biological systems.<sup>[1]</sup>

While no specific signaling pathways have been directly associated with **4-Hydroxy-5-nitronicotinic acid**, its role as a synthetic intermediate places it at the start of a drug discovery and development workflow.



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Logical relationship of **4-Hydroxy-5-nitronicotinic acid** in R&D.

## Spectroscopic Data

Commercial suppliers of **4-Hydroxy-5-nitronicotinic acid** (CAS 911461-03-5) indicate the availability of analytical documentation such as NMR, HPLC, and LC-MS upon request.[4] However, detailed, interpreted spectra are not readily available in the public domain or peer-reviewed literature at this time. Analysis of related compounds, such as 6-Hydroxy-5-nitronicotinic acid, has been confirmed by <sup>1</sup>H NMR and LC-MS.[12] Researchers are advised to acquire material and perform their own analytical characterization.

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